

# DDO-02267 Experimental Protocol for Cell Culture: Application Notes and Detailed Methodologies

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Compound of Interest		
Compound Name:	DDO-02267	
Cat. No.:	B15574467	Get Quote

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### **Abstract**

This document provides detailed application notes and experimental protocols for the use of **DDO-02267**, a selective, lysine-targeting covalent inhibitor of ALKBH5. **DDO-02267** has been identified as a potent agent in Acute Myeloid Leukemia (AML) cells, where it elevates N6-methyladenosine (m6A) levels in mRNA and targets the ALKBH5-AXL signaling axis. The following protocols are based on established methodologies and are intended to guide researchers in utilizing **DDO-02267** for in vitro cell culture experiments.

# Introduction

**DDO-02267** is a novel small molecule that covalently binds to Lys132 of the ALKBH5 protein, an m6A demethylase.[1] By inhibiting ALKBH5, **DDO-02267** leads to an increase in m6A methylation on mRNA, which in turn affects the stability and translation of key transcripts involved in cancer progression. A primary target of this regulation in AML is the AXL receptor tyrosine kinase, a key driver of cancer cell survival and proliferation.[2][3] These protocols provide a framework for investigating the cellular effects of **DDO-02267** on AML cell lines.

# **Data Presentation**

Table 1: In Vitro Inhibitory Activity of DDO-02267



Compound	ALKBH5 IC50 (μM)
DDO-02267	0.49

IC50 values represent the concentration of the compound required to inhibit 50% of the enzyme's activity in vitro.

Table 2: Anti-proliferative Activity of DDO-02267 in AML

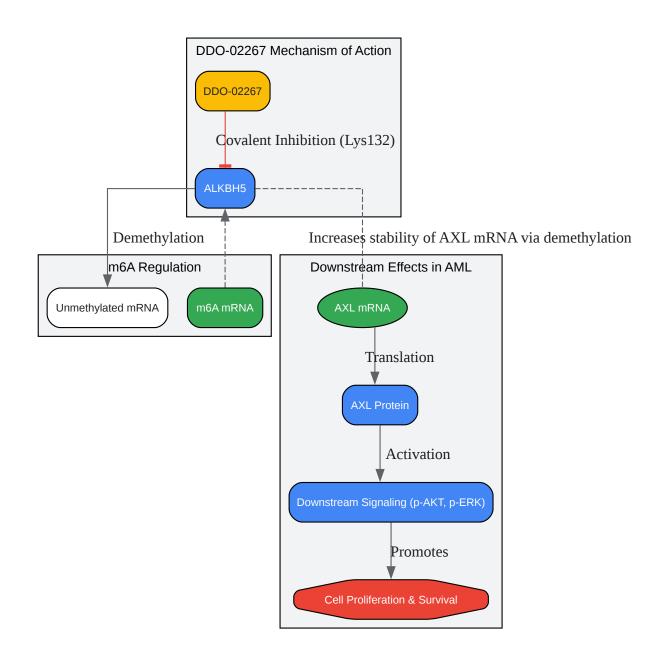
Cell Lines

Cell Line	DDO-02267 IC50 (μM)	
MOLM-13	Data not available	
MV4-11	Data not available	

IC50 values for cell proliferation indicate the concentration of the compound that inhibits 50% of cell growth. While the primary research confirms anti-proliferative effects, specific IC50 values for these cell lines were not publicly available in the reviewed literature.

# Signaling Pathway and Experimental Workflow Diagrams

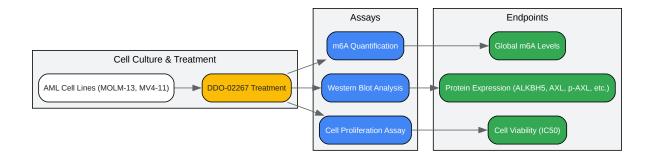




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Caption: **DDO-02267** inhibits ALKBH5, leading to increased m6A methylation and subsequent downregulation of the AXL signaling pathway in AML.





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# References

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- 2. AXL as immune regulator and therapeutic target in Acute Myeloid Leukemia: from current progress to novel strategies PMC [pmc.ncbi.nlm.nih.gov]
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